

The Multifaceted Biological Activities of Halogenated Pyrazines: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-3-chloro-5-methylpyrazine

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Halogenated pyrazines, a class of heterocyclic aromatic compounds, have garnered significant attention in medicinal chemistry and drug discovery due to their diverse and potent biological activities. The incorporation of halogen atoms onto the pyrazine ring profoundly influences their physicochemical properties, such as lipophilicity, metabolic stability, and binding interactions with biological targets. This guide provides a comprehensive overview of the current state of research on the anticancer, antimicrobial, antiviral, and insecticidal properties of these compounds, presenting key quantitative data, detailed experimental methodologies, and insights into their mechanisms of action.

Anticancer Activity of Halogenated Pyrazines

Halogenated pyrazine derivatives have emerged as a promising class of anticancer agents, exhibiting cytotoxicity against a range of human cancer cell lines. Their mechanisms of action often involve the induction of apoptosis through various signaling pathways.

Quantitative Anticancer Activity Data

The anticancer efficacy of various halogenated pyrazine derivatives is typically quantified by their half-maximal inhibitory concentration (IC₅₀) values. The following table summarizes the reported IC₅₀ values for selected compounds against different cancer cell lines.

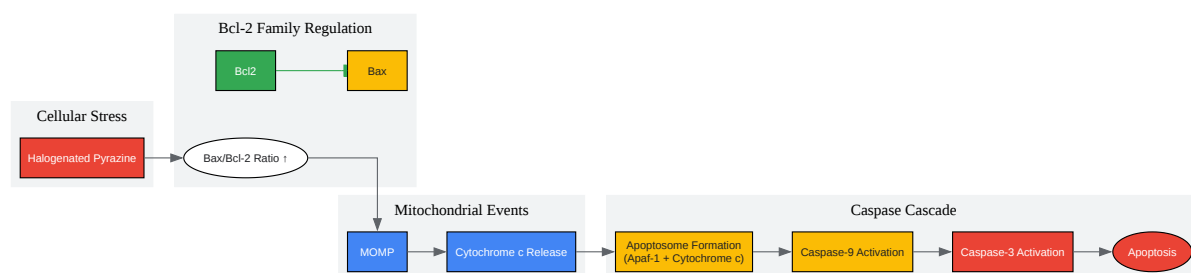
Compound/Derivative	Halogen	Cancer Cell Line	IC50 (μM)	Reference
Brominated Coelenteramine Analogues				
Br-Cla-1	Bromo	AGS (gastric)	~75% viability at 100 μM	[1]
Br-Cla-2	Bromo	AGS (gastric)	~50% viability at 100 μM	[1]
Br-Clm	Bromo	AGS (gastric)	<50% viability at 100 μM	[1]
Br-Clmd	Bromo	AGS (gastric)	~50% viability at 100 μM	[1]
Br-Cla-1	Bromo	A549 (lung)	~80% viability at 100 μM	[1]
Br-Cla-2	Bromo	A549 (lung)	~60% viability at 100 μM	[1]
Br-Clm	Bromo	A549 (lung)	<50% viability at 100 μM	[1]
Br-Clmd	Bromo	A549 (lung)	~60% viability at 100 μM	[1]
Imidazo[1,2-a]pyrazine Derivatives				
Compound 10b	Iodo	Hep-2 (laryngeal)	20	[2]
HepG2 (hepatocellular)	18	[2]		
MCF-7 (breast)	21	[2]		
A375 (skin)	16	[2]		

Compound 12b	Iodo	Hep-2 (laryngeal)	11	[2]
HepG2 (hepatocellular)	13	[2]		
MCF-7 (breast)	11	[2]		
A375 (skin)	11	[2]		
Chloropyrazine- tethered Pyrimidine Hybrids				
Compound 35	Chloro	DU-145 (prostate)	5 µg/mL	

Mechanism of Action: Induction of Apoptosis

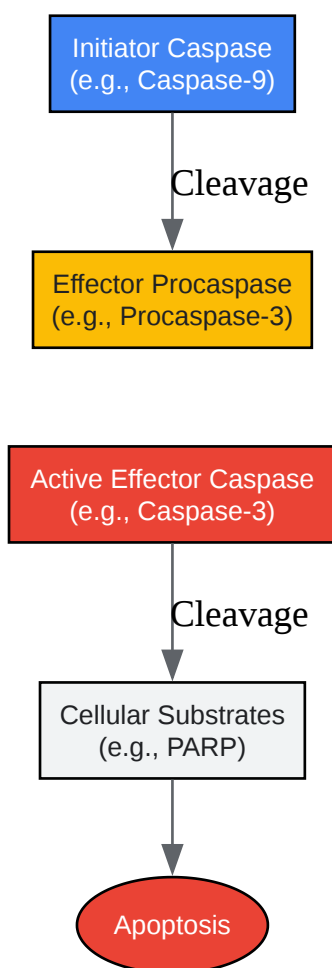
A primary mechanism by which halogenated pyrazines exert their anticancer effects is through the induction of programmed cell death, or apoptosis. Studies have indicated the involvement of the intrinsic mitochondrial pathway, characterized by the modulation of the Bcl-2 family of proteins and the activation of caspases.

The Bcl-2 family of proteins, which includes both pro-apoptotic (e.g., Bax) and anti-apoptotic (e.g., Bcl-2) members, are key regulators of mitochondrial outer membrane permeabilization (MOMP). An increase in the Bax/Bcl-2 ratio leads to MOMP and the release of cytochrome c from the mitochondria into the cytosol. Cytochrome c then binds to Apaf-1, forming the apoptosome, which in turn activates caspase-9, an initiator caspase. Activated caspase-9 then cleaves and activates effector caspases, such as caspase-3, which execute the final stages of apoptosis by cleaving various cellular substrates.



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Bcl-2 Family Mediated Apoptotic Pathway



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Caspase Activation Cascade

Antimicrobial Activity of Halogenated Pyrazines

Halogenated pyrazines have demonstrated notable activity against a spectrum of pathogenic bacteria and fungi. The introduction of halogens can enhance the lipophilicity of the pyrazine core, facilitating its penetration through microbial cell membranes.

Quantitative Antimicrobial Activity Data

The minimum inhibitory concentration (MIC) is a key parameter used to quantify the antimicrobial potency of a compound. The following table presents MIC values for various halogenated pyrazine derivatives against selected microorganisms.

Compound/Derivative	Halogen	Microorganism	MIC (μg/mL)	Reference
Chloropyrazine-tethered Pyrimidine Hybrids				
Compound 31	Chloro	S. aureus	45.37 (μM)	
E. coli	45.37 (μM)			
C. albicans	45.37 (μM)			
Compound 25	Chloro	S. aureus	48.67 (μM)	
E. coli	48.67 (μM)			
C. albicans	48.67 (μM)			
Compound 30	Fluoro	S. aureus	50.04 (μM)	
E. coli	50.04 (μM)			
C. albicans	50.04 (μM)			
Pyrazoline Derivatives				
Compound 5	Chloro	S. aureus	64	[3]
C. albicans	64	[3]		
Compound 19	Chloro	S. aureus	64	[3]
P. aeruginosa	>512	[3]		
Compound 22	Chloro	P. aeruginosa	128	[3]
B. subtilis	64	[3]		
E. faecalis	32	[3]		
Compound 24	Chloro	S. aureus	64	[3]
E. faecalis	32	[3]		

Compound 26	Chloro	B. subtilis	64	[3]
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Antiviral Activity of Halogenated Pyrazines

Certain halogenated pyrazines have shown promise as antiviral agents, particularly against influenza viruses. The fluorine atom, in particular, has been a key component in the design of potent antiviral pyrazine derivatives.

Quantitative Antiviral Activity Data

The antiviral activity is often expressed as the half-maximal effective concentration (EC₅₀), which is the concentration of a drug that gives half-maximal response.

Compound/Derivative	Halogen	Virus Strain	EC ₅₀ (μM)	Reference
Imidazo[1,2-a]pyrazine Derivative A4	-	A/Puerto Rico/8/1934 (H1N1)	3.19 ± 1.42	[4]
A/Brisbane/10/2007 (H3N2)	5.38 ± 0.57	[4]		
B/Yamagata	2.99 ± 3.30	[4]		
A/H1N1/pdm09 (Oseltamivir-resistant)	1.67 ± 2.51	[5]		
Pyrido[2,3-b]pyrazine Derivatives				
Compound 26	Fluoro	Human Cytomegalovirus (HCMV)	0.83	[6]
Compound 27	Fluoro	Human Cytomegalovirus (HCMV)	0.33	[6]

Insecticidal Activity of Halogenated Pyrazines

The investigation of halogenated pyrazines as insecticides is an emerging area of research. While data is currently limited, the pyrazine scaffold is present in some known insecticidal compounds, and halogenation can enhance their potency and spectrum of activity. The mechanism of action for many pyrazine-based insecticides involves targeting the nervous system of insects.

Quantitative Insecticidal Activity Data

The lethal concentration 50 (LC50) is a standard measure of the toxicity of a compound to an organism. The following table includes available data on the insecticidal activity of pyrazine-related compounds.

Compound/Derivative	Halogen	Insect Species	LC50	Reference
Diacylhydrazine derivatives	Bromo, Chloro	Plutella xylostella	23.67 - 28.90 mg/L	
Halopyrazole Matrine Derivatives	Chloro, Bromo, Iodo, Fluoro	Plutella xylostella	<0.01 mg/L	
Spodoptera frugiperda	<0.01 mg/mL			

Experimental Protocols

This section provides detailed methodologies for key experiments cited in this guide.

Synthesis of Halogenated Pyrazines

General Procedure for the Synthesis of 2,5-Dichloropyrazine:

- Step 1: Synthesis of 5-chloropyrazine-2-amine. To a stirred solution of pyrazine-2-amine in anhydrous dichloromethane (DCM), add N-chlorosuccinimide (NCS) under a nitrogen atmosphere. Heat the reaction mixture at 40°C for 2 hours, monitoring the progress by Thin

Layer Chromatography (TLC). After completion, add more DCM and wash the mixture with water. Dry the organic layer with sodium sulfate and concentrate under reduced pressure. Purify the crude product by silica gel column chromatography to yield 5-chloropyrazine-2-amine.^[1]

- **Step 2: Synthesis of 2,5-Dichloropyrazine.** To a stirred solution of 5-chloropyrazine-2-amine in concentrated HCl at -10°C, add a solution of sodium nitrite. Stir the reaction at this temperature for 1 hour, then allow it to warm to room temperature and stir for an additional 2 hours, monitoring by TLC. After completion, neutralize the reaction mixture with a 50% NaOH solution and extract with DCM. Dry the organic layer with sodium sulfate and concentrate under reduced pressure. Purify the crude product by silica gel column chromatography to obtain 2,5-dichloropyrazine.^[1]

General Procedure for the Synthesis of 2-Iodopyrazine from 2-Chloropyrazine:

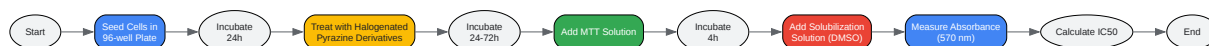
- A reaction mixture of 2-chloropyrazine, sodium iodide (NaI), acetic acid (HOAc), and sulfuric acid (H₂SO₄) in acetonitrile (MeCN) is heated at reflux for 4.5 hours.
- Upon completion, the solvent is removed under reduced pressure, and water is added.
- The solution is basified with a saturated sodium bicarbonate (NaHCO₃) solution and extracted with dichloromethane (DCM).
- The combined DCM layers are washed sequentially with saturated sodium thiosulfate (Na₂S₂O₃) solution and brine, then dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to give the crude 2-iodopyrazine, which can be further purified by distillation.

Anticancer Activity Assessment: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a density of 5×10^4 cells/well and incubate for 24 hours.

- **Compound Treatment:** Treat the cells with various concentrations of the halogenated pyrazine compounds and incubate for 24-72 hours.
- **MTT Addition:** After the incubation period, add MTT solution (final concentration 0.5 mg/mL) to each well and incubate for 4 hours.
- **Formazan Solubilization:** Remove the MTT solution and add a solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the samples using a microplate reader at a wavelength between 550 and 600 nm.
- **IC50 Calculation:** The IC50 value is calculated from the dose-response curve of absorbance versus compound concentration.



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MTT Assay Workflow

Antimicrobial Susceptibility Testing: Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

- **Preparation of Inoculum:** Prepare a standardized suspension of the test microorganism.
- **Serial Dilution:** Perform serial two-fold dilutions of the halogenated pyrazine compound in a 96-well microtiter plate containing a suitable broth medium.
- **Inoculation:** Inoculate each well with the standardized microbial suspension.
- **Incubation:** Incubate the plates at an appropriate temperature (e.g., 37°C) for 18-24 hours.

- **MIC Determination:** The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Antiviral Activity Assessment: Plaque Reduction Assay

This assay is used to quantify the reduction in infectious virus particles.

- **Cell Monolayer Preparation:** Seed susceptible host cells in multi-well plates to form a confluent monolayer.
- **Virus and Compound Incubation:** Pre-incubate a known titer of the virus with serial dilutions of the halogenated pyrazine compound.
- **Infection:** Infect the cell monolayers with the virus-compound mixtures.
- **Overlay:** After an adsorption period, remove the inoculum and overlay the cells with a semi-solid medium (e.g., containing agarose) to restrict virus spread to adjacent cells, thus forming plaques.
- **Incubation:** Incubate the plates for a period sufficient for plaque formation.
- **Plaque Visualization and Counting:** Stain the cells (e.g., with crystal violet) to visualize and count the plaques.
- **EC50 Calculation:** The EC50 is the concentration of the compound that reduces the number of plaques by 50% compared to the virus control.

Analysis of Apoptotic Proteins: Western Blotting

Western blotting is used to detect and quantify specific proteins in a complex mixture.

- **Protein Extraction:** Lyse treated and untreated cells to extract total proteins.
- **Protein Quantification:** Determine the protein concentration of each lysate.
- **SDS-PAGE:** Separate the proteins by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).

- **Protein Transfer:** Transfer the separated proteins from the gel to a membrane (e.g., PVDF or nitrocellulose).
- **Blocking:** Block the membrane to prevent non-specific antibody binding.
- **Primary Antibody Incubation:** Incubate the membrane with primary antibodies specific for the apoptotic proteins of interest (e.g., Bcl-2, Bax, cleaved caspase-3).
- **Secondary Antibody Incubation:** Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody that recognizes the primary antibody.
- **Detection:** Add a chemiluminescent substrate and detect the signal using an imaging system.
- **Analysis:** Quantify the band intensities to determine the relative protein expression levels.

Conclusion and Future Perspectives

Halogenated pyrazines represent a versatile and promising scaffold for the development of novel therapeutic agents and agrochemicals. The data and methodologies presented in this guide highlight their significant potential across a range of biological activities. The anticancer properties, often mediated through the induction of apoptosis, are particularly well-documented. The antimicrobial and antiviral activities also show considerable promise, with fluorinated derivatives being of special interest. The insecticidal potential of halogenated pyrazines is a less explored but potentially fruitful area for future research.

Further research should focus on expanding the structure-activity relationship (SAR) studies for each biological activity to design more potent and selective compounds. Elucidating the precise molecular targets and mechanisms of action will be crucial for optimizing their therapeutic or agrochemical profiles. Additionally, in vivo studies are needed to validate the in vitro findings and to assess the pharmacokinetic and safety profiles of the most promising candidates. The continued exploration of halogenated pyrazines holds great potential for addressing unmet needs in medicine and agriculture.

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References

- 1. [PDF] QSAR Studies and Structure Property/Activity Relationships Applied in Pyrazine Derivatives as Antiproliferative Agents Against the BGC823. | Semantic Scholar [semanticscholar.org]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis and insecticidal activity of diacylhydrazine derivatives containing a 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole scaffold - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. Synthesis, crystal structure, insecticidal activities, molecular docking and QSAR studies of some new phospho guanidines and phospho pyrazines as cholinesterase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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